

# Personal protective equipment for handling 3-Nitroacenaphthene

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# **Essential Safety and Handling Guide for 3- Nitroacenaphthene**

This document provides critical safety protocols and logistical information for the handling and disposal of **3-Nitroacenaphthene**, a chemical that requires careful management in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Classification: **3-Nitroacenaphthene** belongs to the family of aromatic nitro compounds. Related compounds, such as 5-Nitroacenaphthene, are classified as Carcinogen 1B (H350), meaning they may cause cancer[1]. Due to the structural similarity and the presence of the nitro group on the acenaphthene core, **3-Nitroacenaphthene** should be handled as a suspected carcinogen.

#### **Quantitative Data and Physical Properties**



Property	Value	Source
Molecular Formula	C12H9NO2	PubChem[2]
Molecular Weight	199.20 g/mol	PubChem[2]
CAS Number	3807-77-0	PubChem[2]
Appearance	Solid (assumed)	General Chemical Properties
Water Solubility	Data unavailable for 3- Nitroacenaphthene. Similar compounds have low solubility.	NOAA[3]
Exposure Limits (AEGLs, ERPGs)	No data available	NOAA[3]

## **Operational Plan: Handling Procedures**

All work involving **3-Nitroacenaphthene** must be performed with prior approval from the Principal Investigator[4]. Do not handle this chemical when working alone[4].

#### **Engineering Controls**

- Chemical Fume Hood: All handling of 3-Nitroacenaphthene, including weighing and transfers, must occur within a designated and properly functioning chemical fume hood[4].
- Ventilation: The laboratory must have a general ventilation system that does not recirculate exhaust air[4].
- Emergency Equipment: A safety shower and eyewash station must be accessible within a 10-second travel distance of the work area[4].

#### Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Nitroacenaphthene**. Before each use, inspect PPE for any damage or contamination[5].



PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Consult glove manufacturer's compatibility chart.
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is required if there is a splash hazard[1].
Skin and Body Protection	A lab coat must be worn. Disposable clothing should be considered for procedures with a high risk of contamination[5]. Do not wear shorts or open-toed shoes[5].
Respiratory Protection	A respiratory protective device may be necessary for certain operations. Keep one available[1].

#### **Step-by-Step Handling Protocol**

- Preparation: Designate a specific area within a chemical fume hood for the procedure. Ensure all necessary equipment, including waste containers, is inside the hood.
- Weighing: Do not weigh **3-Nitroacenaphthene** directly on a balance in the open lab. Tare a sealable container inside the fume hood, add the chemical to the container, and then seal it before moving it to the balance[4].
- Transfers: Use appropriate tools (spatulas, etc.) to transfer the solid. For liquid transfers (if dissolved), avoid using syringes for volumes greater than 5 mL to minimize the risk of splashes or failures[4].
- Post-Handling: Immediately close the container after use[4]. Decontaminate all surfaces, tools, and equipment that may have come into contact with the chemical.
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory[4].

## **Emergency and Disposal Plans**



**Emergency First Aid Procedures** 

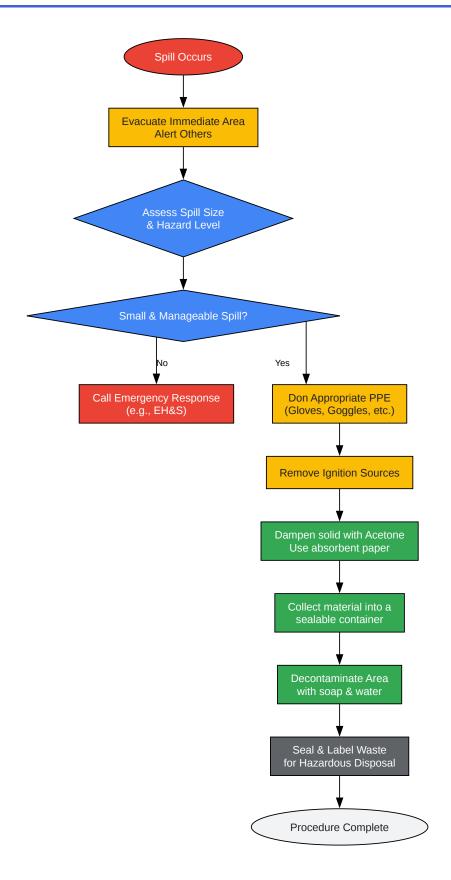
In any case of exposure, seek immediate medical attention and provide the Safety Data Sheet to the responders[1][6].

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If symptoms like headache, dizziness, or throat irritation persist, seek medical attention[1][6].
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and jewelry[6]. Do not use solvents to wash the skin[6].
Eye Contact	Flush the eyes immediately with water for at least 15 minutes. Hold the eyelids open and away from the eyeball to ensure thorough rinsing[6]. Remove contact lenses while rinsing if possible[6].
Ingestion	DO NOT induce vomiting[3]. If the person is conscious and not convulsing, give one or two glasses of water to dilute the chemical and call a poison control center or hospital immediately[3].

### **Chemical Spill Workflow**

For any spill, the immediate priority is to ensure personnel safety and contain the spill.





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Caption: Workflow for handling a chemical spill of **3-Nitroacenaphthene**.



#### **Disposal Plan**

All waste containing **3-Nitroacenaphthene**, including contaminated PPE and cleaning materials, is considered hazardous waste.

- Containment: Collect all waste in sealed, properly labeled containers. Contaminated paper or absorbent materials should be sealed in a vapor-tight plastic bag[3].
- Disposal: Dispose of all contents and containers in accordance with all local, regional, national, and international regulations[1]. Do not dispose of down the drain or with general laboratory trash. Contact your institution's Environmental Health and Safety (EH&S) department for specific disposal procedures.

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